

The Effect of Tomeglovir on Viral Concatemer Processing: A Technical Guide

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Compound of Interest

Compound Name: Tomeglovir

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the antiviral agent **tomeglovir** (formerly BAY 38-4766), with a specific focus on its mechanism of action targeting viral concatemer processing. The information presented herein is compiled from publicly available research and is intended to provide a comprehensive resource for professionals in the fields of virology and antiviral drug development.

Executive Summary

Tomeglovir is a potent, orally bioavailable, non-nucleoside inhibitor of human cytomegalovirus (HCMV), a major pathogen in immunocompromised individuals. Unlike conventional anti-HCMV therapeutics that target viral DNA polymerase, **tomeglovir** acts at a late stage of the viral replication cycle. Its mechanism of action involves the inhibition of the viral terminase complex, which is essential for the cleavage of high-molecular-weight viral DNA concatemers into monomeric genomes for packaging into new virions. This unique mechanism of action makes **tomeglovir** effective against HCMV strains that are resistant to DNA polymerase inhibitors.

Mechanism of Action

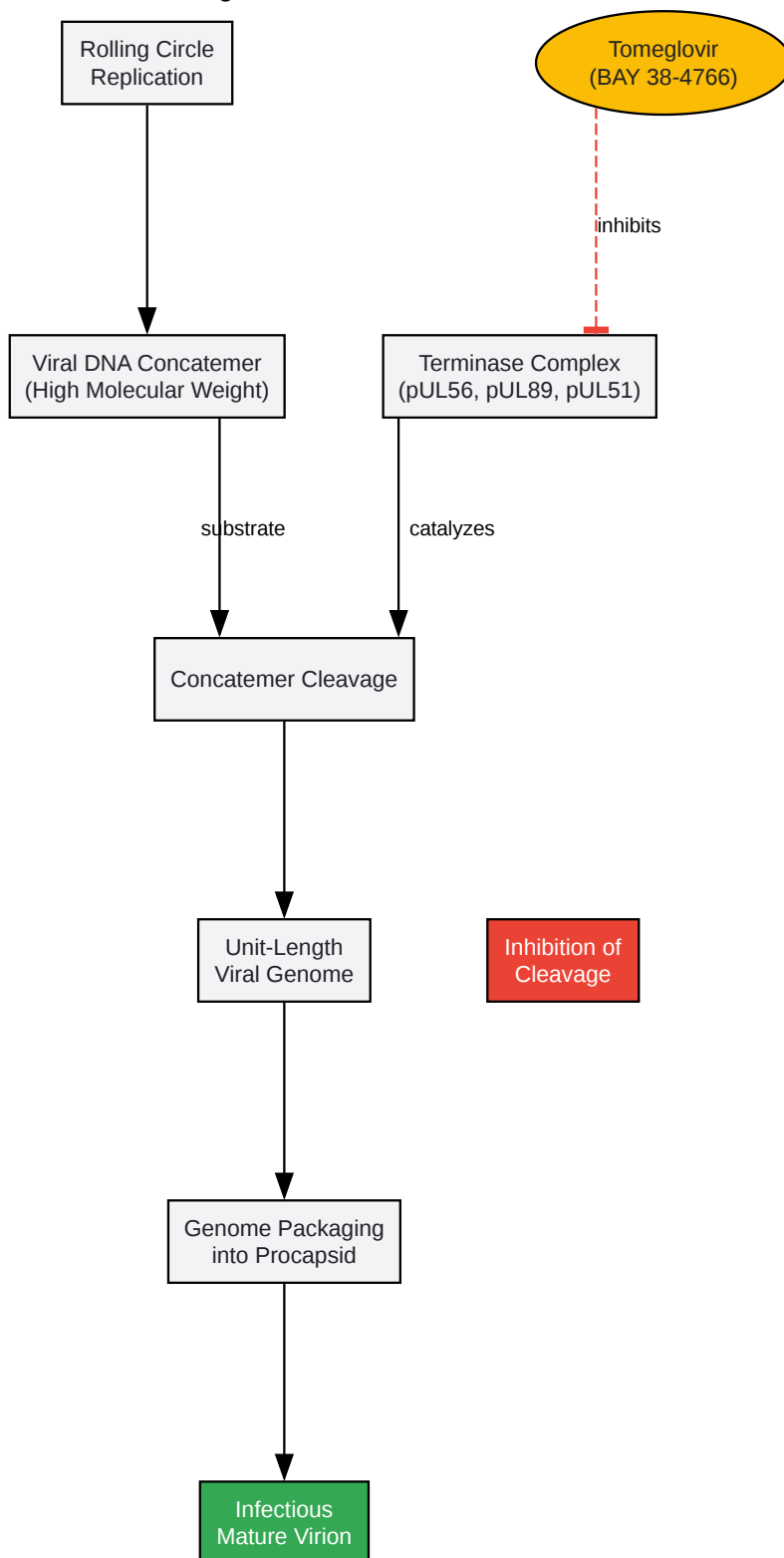
During the late phase of HCMV replication, viral DNA is synthesized via a rolling-circle mechanism, resulting in long, head-to-tail concatemers. The viral terminase complex, a multiprotein enzyme, is responsible for recognizing specific cleavage and packaging signals

(pac sites) within the concatemeric DNA. It then introduces staggered nicks to excise unit-length genomes, which are subsequently translocated into pre-formed viral capsids.

Tomeglovir disrupts this critical process. By targeting components of the terminase complex, specifically the gene products of UL56 and UL89, **tomeglovir** prevents the cleavage of these DNA concatemers.^{[1][2]} This inhibition of viral DNA maturation results in the arrest of the production of infectious progeny virions.^{[1][2]} Resistance to **tomeglovir** has been mapped to mutations in the viral genes UL89 and UL104, further confirming its specific targeting of the viral DNA cleavage and packaging machinery.^{[1][2][3]}

Signaling Pathway of Tomeglovir's Action

Tomeglovir's Inhibition of Viral Maturation





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